

An In-depth Technical Guide to the Solubility of Alexitol Sodium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Alexitol sodium

Cat. No.: B1516804

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Alexitol sodium**. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on presenting the established qualitative solubility profile and outlines a general experimental protocol for determining solubility in various solvents. This information is intended to guide researchers and formulation scientists in their work with this compound.

Introduction to Alexitol Sodium

Alexitol sodium, also known as sodium polyhydroxyaluminum monocarbonate hexitol complex, is a chemical compound with the CAS Registry Number 66813-51-2.^{[1][2]} It is described as a tasteless, odorless powder.^{[1][2]} The compound is a complex ionic species with the molecular formula $C_7H_{15}AlNaO_{10}+$ and a molecular weight of approximately 309.16 g/mol.^{[1][3]}

Solubility Profile of Alexitol Sodium

Current literature provides a qualitative description of **Alexitol sodium**'s solubility. Specific quantitative data (e.g., mg/mL) in common laboratory solvents is not readily available. The known solubility characteristics are summarized in the table below.

Solvent	Solubility	Temperature	Source
Water	Practically Insoluble	Not Specified	[1][2]
Dilute Acids	Readily Soluble	Not Specified	[1][2]
Ethanol	Data Not Available	Not Specified	
DMSO	Data Not Available	Not Specified	
Methanol	Data Not Available	Not Specified	

The insolubility in water and solubility in dilute acids are key characteristics of this compound, suggesting its potential application as an antacid where it would react with gastric acid.[1]

General Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a compound like **Alexitol sodium**, based on common laboratory practices. This can be adapted for various solvents.

Objective: To determine the equilibrium solubility of **Alexitol sodium** in a given solvent at a specified temperature.

Materials:

- **Alexitol sodium** powder
- Selected solvent (e.g., water, ethanol, DMSO, methanol, dilute HCl)
- Analytical balance
- Vials or flasks with secure caps
- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.45 µm)

- Analytical instrumentation for quantification (e.g., HPLC, UV-Vis spectrophotometer)

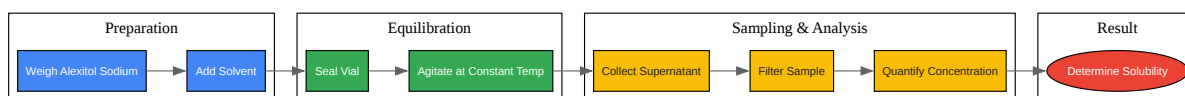
Methodology:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Alexitol sodium** to a known volume of the solvent in a vial. The excess solid should be clearly visible.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution becomes constant.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - Carefully withdraw a sample from the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter to remove any undissolved particles.
- Quantification:
 - Dilute the filtered sample with a suitable solvent to a concentration within the working range of the analytical method.
 - Analyze the concentration of **Alexitol sodium** in the diluted sample using a validated analytical method.

- Data Analysis:
 - Calculate the solubility of **Alexitol sodium** in the solvent, expressed in units such as mg/mL or g/L, taking into account the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for determining the solubility of a chemical compound.



[Click to download full resolution via product page](#)

Caption: Workflow for experimental solubility determination.

This guide provides foundational information on the solubility of **Alexitol sodium** for research and development purposes. The provided experimental protocol can be adapted to generate specific quantitative data for various solvents and conditions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Alexitol Sodium|CAS 66813-51-2|For Research [benchchem.com]
2. Alexitol Sodium [drugfuture.com]
3. Alexitol sodium | C7H15AlNaO10+ | CID 91663271 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of Alexitol Sodium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1516804#alexitol-sodium-solubility-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com